

# (1S,2S)-2-Methoxycyclohexanol safety and handling

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## Compound of Interest

Compound Name: (1S,2S)-2-Methoxycyclohexanol

Cat. No.: B3386611

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An In-Depth Technical Guide to the Safety and Handling of **(1S,2S)-2-Methoxycyclohexanol**

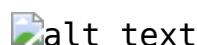
## Introduction

**(1S,2S)-2-Methoxycyclohexanol**, a chiral specialty chemical, is utilized in various synthetic applications within research and drug development. Its unique stereochemistry makes it a valuable building block, but like all chemical reagents, a thorough understanding of its properties and associated hazards is paramount for safe handling. This guide provides a comprehensive overview for researchers, scientists, and drug development professionals, grounded in established safety protocols and technical data, to ensure its responsible use in the laboratory.

## Section 1: Hazard Identification and GHS Classification

Under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **(1S,2S)-2-Methoxycyclohexanol** is identified with specific hazard warnings. The aggregated GHS information from notifications to the European Chemicals Agency (ECHA) provides a clear profile of the primary risks associated with this compound.[\[1\]](#)[\[2\]](#)

GHS Pictogram:



Signal Word:Warning

Hazard Statements (H-phrases):

- H315: Causes skin irritation.[1][2]
- H319: Causes serious eye irritation.[1][2]
- H335: May cause respiratory irritation.[2][3]

Precautionary Statements (P-phrases): A selection of key precautionary statements includes:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[2]
- P264: Wash skin thoroughly after handling.[1][4]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[1][4]
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[1][4]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1][4]
- P337 + P313: If eye irritation persists: Get medical advice/attention.[4]
- P403 + P233: Store in a well-ventilated place. Keep container tightly closed.[2]
- P501: Dispose of contents/container to an approved waste disposal plant.[2][4]

## Section 2: Toxicological Profile and Health Effects

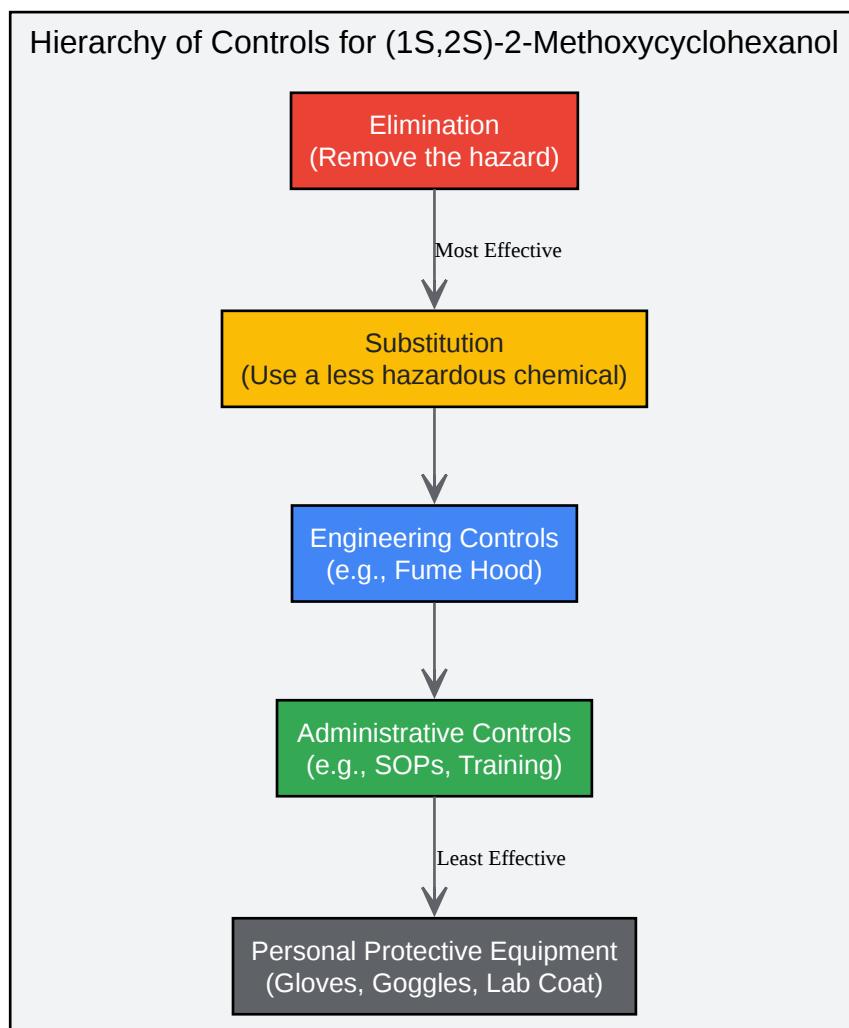
The primary health hazards of **(1S,2S)-2-Methoxycyclohexanol** are irritant effects on the skin, eyes, and respiratory system.[2][3]

- Skin Irritation: Direct contact can cause redness, dryness, and irritation.[1][5] Prolonged or repeated exposure may lead to dermatitis.
- Eye Irritation: This compound is classified as a serious eye irritant.[1][4] Contact can cause redness, pain, and potential damage if not promptly and thoroughly rinsed.

- Respiratory Irritation: Inhalation of vapors or aerosols may irritate the respiratory tract, leading to symptoms such as coughing and headache.[2][5]
- Ingestion: While specific data is limited, ingestion may cause irritation of the digestive tract. [6] It is considered harmful if swallowed.

## Section 3: Exposure Control and Personal Protection

A multi-layered approach to exposure control is essential. The "Hierarchy of Controls" is a fundamental principle in chemical safety that prioritizes the most effective measures.



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Caption: The Hierarchy of Controls, prioritizing the most effective safety measures.

## Engineering Controls

- Ventilation: All work with **(1S,2S)-2-Methoxycyclohexanol** should be performed in a well-ventilated area.<sup>[7]</sup> A certified chemical fume hood is the preferred engineering control to minimize inhalation exposure.<sup>[6][8]</sup>
- Safety Equipment: Eyewash stations and safety showers must be readily accessible and tested regularly in any area where this chemical is handled.<sup>[9][10][11]</sup>

## Personal Protective Equipment (PPE)

A comprehensive PPE regimen is mandatory.<sup>[8]</sup>

- Eye and Face Protection: Chemical safety goggles are required.<sup>[9][10][11]</sup> Where there is a significant risk of splashing, a face shield should be worn in addition to goggles.
- Hand Protection: Chemically resistant gloves are essential. Suitable materials include nitrile, neoprene, or butyl rubber.<sup>[7][8]</sup> Gloves must be inspected for tears or pinholes before each use and removed with care to avoid skin contamination.<sup>[4]</sup>
- Body Protection: A standard laboratory coat must be worn and kept buttoned.<sup>[8]</sup> For larger quantities or procedures with a higher splash risk, a chemically resistant apron should be used.<sup>[8]</sup>
- Respiratory Protection: If engineering controls are insufficient to maintain exposure below acceptable limits, or during spill cleanup, a NIOSH-approved respirator with organic vapor cartridges may be required.<sup>[7]</sup>

## Section 4: Safe Handling and Storage Protocols

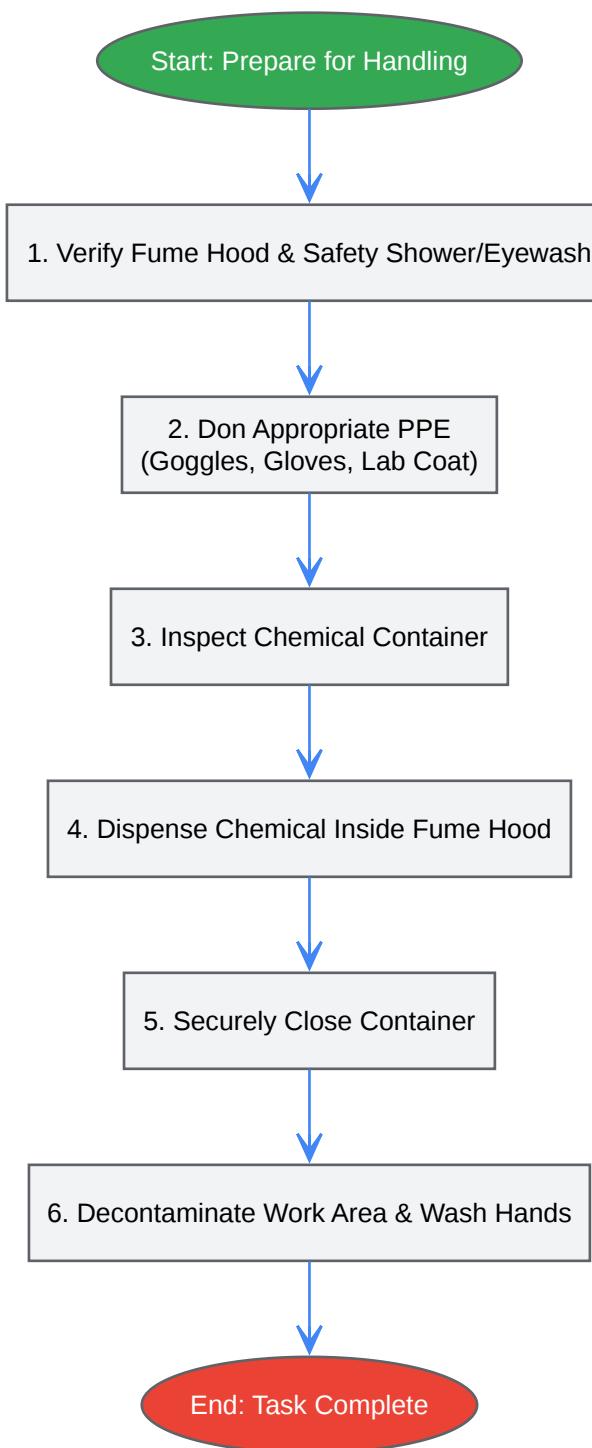
Adherence to strict protocols is critical for minimizing risk.

### Detailed Handling Protocol

- Preparation: Before handling, ensure the chemical fume hood is operational and the sash is at the appropriate height. Confirm the location and functionality of the nearest eyewash

station and safety shower.

- PPE Donning: Put on all required PPE, including a lab coat, safety goggles, and the appropriate chemical-resistant gloves.
- Container Inspection: Before opening, inspect the container for any signs of damage or leakage.
- Dispensing: Conduct all transfers and dispensing of the chemical inside the fume hood. Use spark-proof tools and avoid creating aerosols.[12]
- Post-Handling: Tightly close the container immediately after use.[4]
- Decontamination: Thoroughly wash hands and any exposed skin with soap and water after handling is complete.[7][9][10] Contaminated clothing should be removed and laundered before reuse.[5][13]



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Caption: A logical workflow for the safe handling of **(1S,2S)-2-Methoxycyclohexanol**.

## Storage Requirements

- Conditions: Store in a cool, dry, and well-ventilated area away from direct sunlight and sources of ignition.[7][8][12] The storage temperature should ideally be between 2-8°C.[14]
- Container: Keep the container tightly closed to prevent the escape of vapors.[4]
- Incompatible Materials: Store separately from strong oxidizing agents, acid anhydrides, and acid chlorides to prevent hazardous reactions.[8][12][15]

## Section 5: Emergency Procedures

Immediate and appropriate action during an emergency can significantly mitigate harm.

### First Aid Measures

- Inhalation: Remove the individual to fresh air at once.[4][7][16] If breathing is difficult, administer oxygen. If breathing has stopped, perform artificial respiration.[7][16] Seek immediate medical attention.[4][5]
- Skin Contact: Immediately remove all contaminated clothing.[16] Flush the affected skin with plenty of soap and water for at least 15 minutes.[4][16] If irritation develops or persists, seek medical attention.[4][7]
- Eye Contact: Immediately flush the eyes with large amounts of water for at least 15 minutes, making sure to lift the upper and lower eyelids occasionally.[4][17] Remove contact lenses if present and easy to do.[5] Seek immediate medical attention.[4][7]
- Ingestion: Do NOT induce vomiting.[7] If the person is conscious, rinse their mouth with water and have them drink one or two glasses of water.[7][18] Seek immediate medical attention.[5][7]

### Firefighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide (CO<sub>2</sub>).[7][15][18]
- Specific Hazards: The compound is combustible.[18] Vapors may form explosive mixtures with air and can travel to a source of ignition and flash back.[12][15] Containers may explode when heated.[12][15]

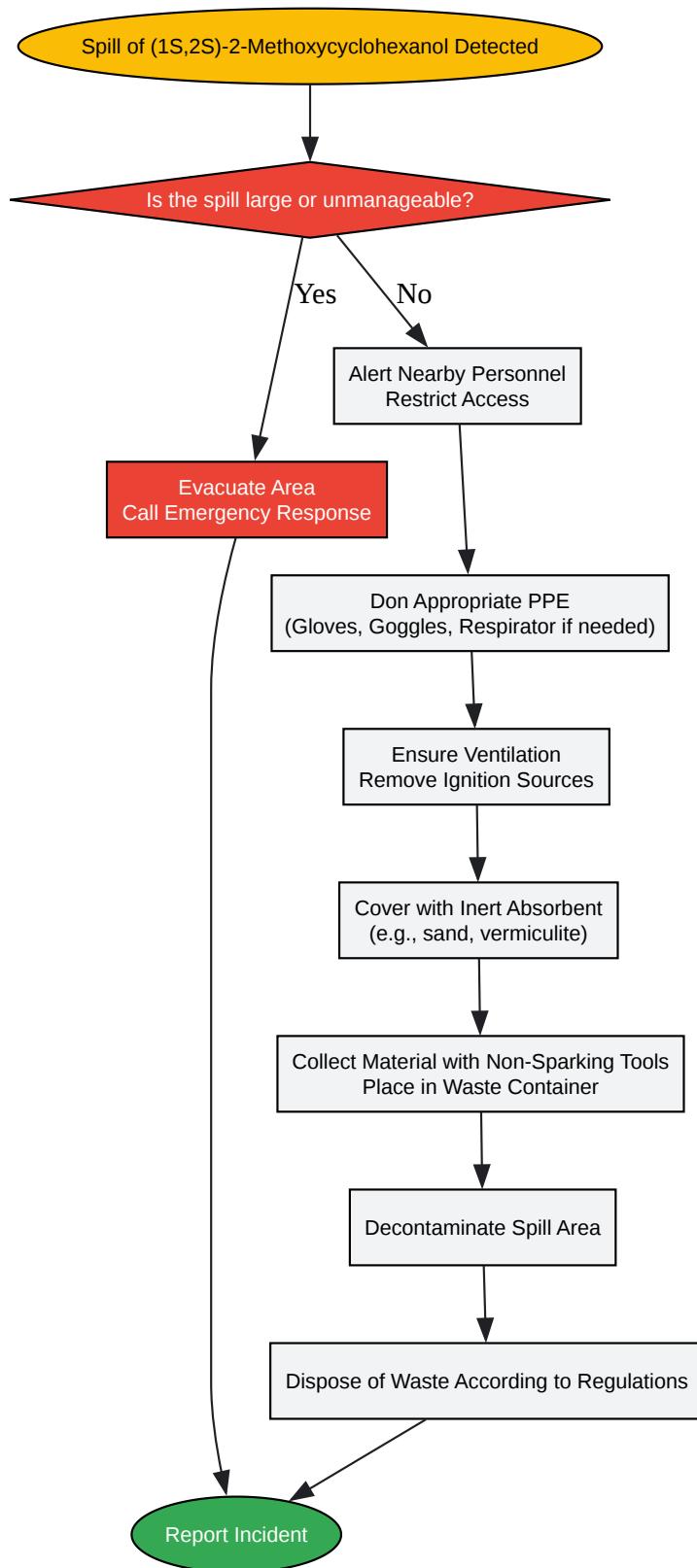
- Protective Equipment: Firefighters should wear full protective gear and a self-contained breathing apparatus (SCBA) with a full facepiece operated in pressure-demand or other positive pressure mode.[7][12]

## Accidental Release Measures

Prompt and safe cleanup of spills is crucial to prevent exposure and further contamination.

Protocol for a Small Laboratory Spill:

- Evacuate: Alert personnel in the immediate area and restrict access.
- Ventilate: Ensure the area is well-ventilated, preferably within a fume hood. Remove all sources of ignition.[12]
- Contain: Use an inert absorbent material such as dry sand, earth, or vermiculite to contain the spill.[5] Do not use combustible materials like sawdust.
- Absorb: Carefully collect the absorbed material using non-sparking tools and place it into a suitable, labeled container for hazardous waste disposal.[18]
- Decontaminate: Clean the spill area thoroughly with detergent and water.[7]
- Dispose: Dispose of all contaminated materials (absorbent, gloves, etc.) as hazardous waste in accordance with local, state, and federal regulations.[9][10][11]

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Caption: A decision-making flowchart for handling a chemical spill.

## Section 6: Physical and Chemical Properties

The following table summarizes key physical and chemical data for **(1S,2S)-2-Methoxycyclohexanol**.

Property	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>14</sub> O <sub>2</sub>	--INVALID-LINK--[1]
Molecular Weight	130.18 g/mol	--INVALID-LINK--[1][19]
Appearance	Viscous, colorless liquid	--INVALID-LINK--[5]
Boiling Point	195 °C	--INVALID-LINK--[14]
Density	1.015 g/cm <sup>3</sup>	--INVALID-LINK--[14]
Flash Point	195 °C	--INVALID-LINK--[14]
Refractive Index	1.4595	--INVALID-LINK--[14]

## Section 7: Stability and Reactivity

- Chemical Stability: The compound is stable under normal storage and handling conditions. [15]
- Conditions to Avoid: Avoid exposure to heat, open flames, sparks, and direct sunlight.[12][15]
- Incompatible Materials: Keep away from strong oxidizing agents, acid anhydrides, and acid chlorides.[12][15]
- Hazardous Decomposition Products: Upon combustion, hazardous products such as carbon monoxide (CO) and carbon dioxide (CO<sub>2</sub>) can be formed.[7][12][15]

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